

Understanding the Furin Inhibitory Activity of Naphthofluorescein: A Technical Guide

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Compound of Interest

Compound Name: **Naphthofluorescein**

Cat. No.: **B155354**

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This technical guide provides an in-depth overview of the furin inhibitory properties of **Naphthofluorescein**, a cell-permeable small molecule. Furin, a proprotein convertase, is a critical enzyme in the maturation of a wide array of proteins involved in physiological and pathological processes, including cancer metastasis and viral infections. This makes it a compelling target for therapeutic intervention. **Naphthofluorescein** has emerged as a noteworthy inhibitor of furin, and this document consolidates the available quantitative data, experimental methodologies, and mechanistic insights into its activity.

Quantitative Inhibitory Activity of Naphthofluorescein

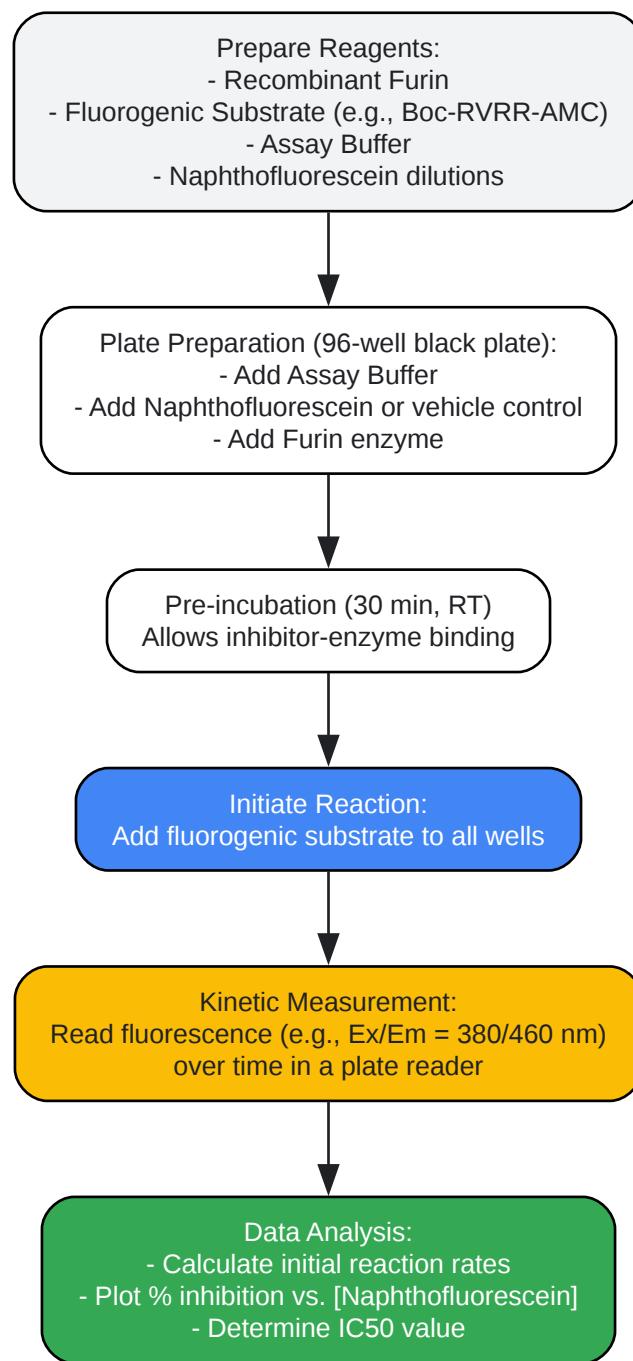
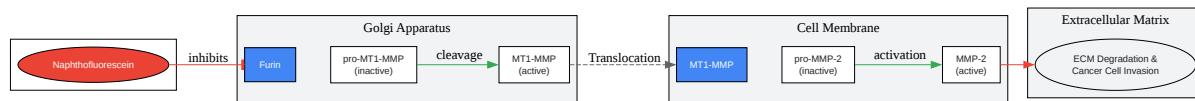
Naphthofluorescein has been characterized as a non-competitive inhibitor of furin.^[1] Its inhibitory potency and cytotoxic effects have been quantified in various studies, providing a baseline for its potential therapeutic window.

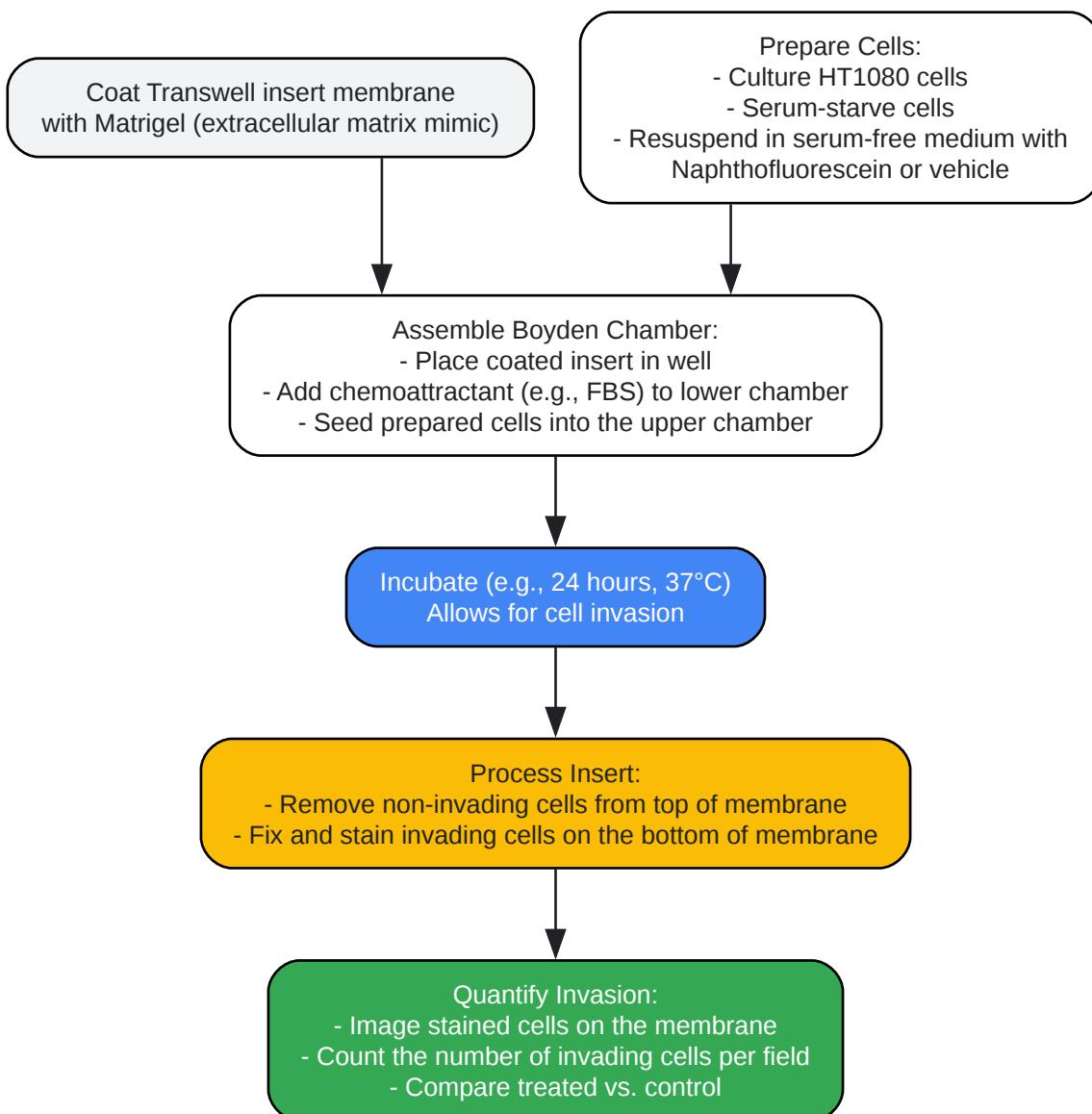
Parameter	Value	Cell Line/System	Notes	Reference
IC50 (Furin Inhibition)	12 μ M	In vitro enzymatic assay	Half-maximal inhibitory concentration against furin activity.	[2][3][4][5]
CC50 (Cytotoxicity)	57.44 μ M	VeroE6 cells	Half-maximal cytotoxic concentration.	[1]
Selectivity Index (SI)	6.36	VeroE6 cells (SARS-CoV-2)	Calculated as CC50/IC50.	[1]
Binding Affinity (in silico)	-5.39 kcal/mol	Molecular docking simulation	Predicted binding affinity to the furin active site.	[6]

Mechanism of Action and Signaling Pathways

Naphthofluorescein exerts its biological effects by directly inhibiting the enzymatic activity of furin. This inhibition prevents the cleavage and subsequent activation of various furin substrates. One of the well-documented pathways affected by **Naphthofluorescein** is the activation cascade of matrix metalloproteinases (MMPs), which are crucial for cancer cell invasion and metastasis.

Furin is responsible for the proteolytic conversion of the inactive precursor of Membrane Type 1 Matrix Metalloproteinase (pro-MT1-MMP) into its active form (MT1-MMP).[2][3] Active MT1-MMP, in turn, activates pro-MMP-2, another key enzyme in the degradation of the extracellular matrix, a critical step in cancer cell invasion.[2][3] By inhibiting furin, **Naphthofluorescein** disrupts this cascade, leading to a reduction in active MT1-MMP and MMP-2, thereby suppressing cancer cell motility and invasion.[2][3]





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